

(R)-Clevidipine-13C,d3: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (R)-Clevidipine-13C,d3

Cat. No.: B1669171

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **(R)-Clevidipine-13C,d3**. As no specific safety data sheet (SDS) is available for this isotopically labeled compound, the information herein is based on the available data for the parent compound, Clevidipine. The introduction of stable isotopes (¹³C and deuterium) is not expected to significantly alter the toxicological or chemical properties of the molecule. However, it is imperative that this compound be handled with the utmost care by trained professionals in a laboratory setting.

Introduction

(R)-Clevidipine-13C,d3 is a stable isotope-labeled version of Clevidipine, a third-generation dihydropyridine calcium channel blocker.^[1] Clevidipine is a potent and ultra-short-acting vasodilator used for the intravenous management of acute hypertension.^{[2][3]} The isotopic labeling in **(R)-Clevidipine-13C,d3** makes it a valuable tool in drug metabolism and pharmacokinetic (DMPK) studies, serving as an internal standard for quantitative bioanalysis. This guide outlines the essential safety precautions, handling procedures, and experimental considerations for the use of **(R)-Clevidipine-13C,d3** in a research environment.

Hazard Identification and Safety Precautions

While a specific hazard assessment for **(R)-Clevidipine-13C,d3** is not available, the parent compound, Clevidipine, is classified as harmful if swallowed and is suspected of damaging

fertility or the unborn child.[4][5] Therefore, it is crucial to handle the labeled compound with the same level of caution.

Emergency Overview:

- Potential Health Effects: The toxicological properties of this specific material have not been fully investigated. Direct contact with the skin or eyes and inhalation should be avoided.[2]
- First Aid Measures: In case of exposure, follow standard laboratory first aid procedures.[2][3]

Exposure Route	First Aid Measures
Inhalation	Remove to fresh air. If breathing is difficult, seek medical attention.[3]
Skin Contact	Immediately wash with soap and plenty of water. Remove contaminated clothing.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, get medical advice/attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3][5]

Personal Protective Equipment (PPE): To minimize exposure, the following personal protective equipment should be worn at all times when handling **(R)-Clevidipine-13C,d3**:

PPE Category	Recommendation
Eye Protection	Safety glasses with side-shields or chemical goggles.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[6]
Body Protection	Laboratory coat.[6]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.[2][6]

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **(R)-Clevidipine-13C,d3** and to ensure the safety of laboratory personnel.

Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid inhalation of dust or aerosols.[2]
- Wash hands thoroughly after handling.[2]
- Use in a well-ventilated area, preferably a chemical fume hood.[2]
- **(R)-Clevidipine-13C,d3** is intended for research use only and is not for human or veterinary use.[7]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2]
- Protect from light.[8]

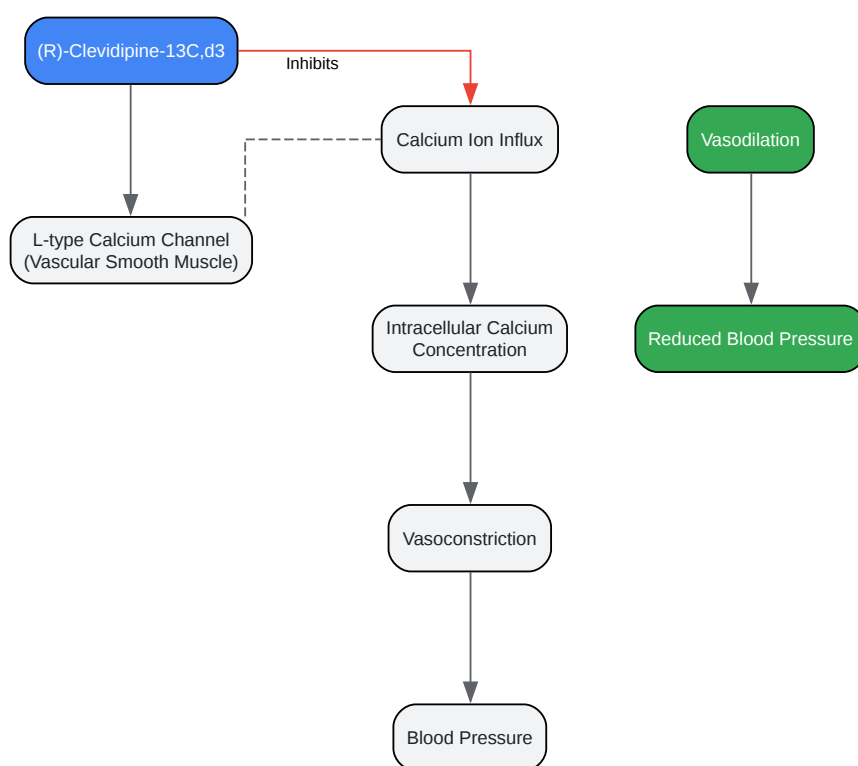
- For the parent compound, Clevidipine, storage in its carton at 2-8°C is recommended. It can be transferred to room temperature (25°C) for up to two months, but should not be returned to refrigerated storage.[1][9]

Experimental Protocols and Considerations

While specific experimental protocols will vary depending on the research application, the following provides a general workflow and key considerations for using **(R)-Clevidipine-13C,d3**.

Mechanism of Action

Clevidipine is a dihydropyridine L-type calcium channel blocker. It acts by inhibiting the influx of calcium ions into vascular smooth muscle cells, leading to vasodilation and a reduction in blood pressure.[2]

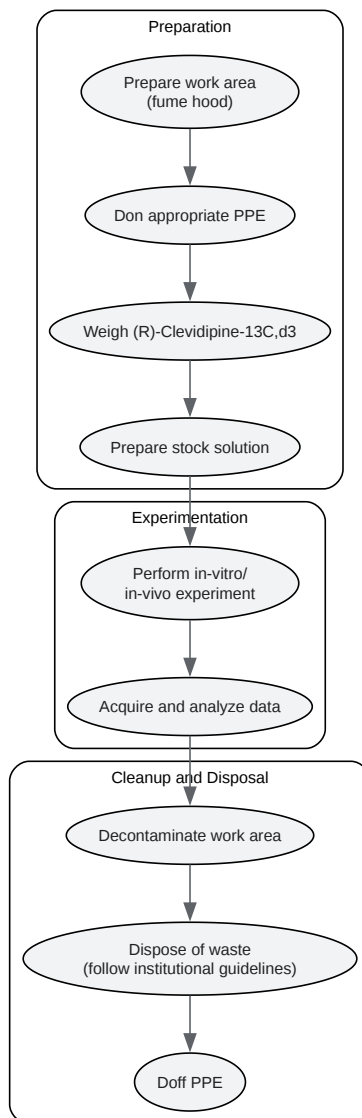


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Clevidipine Mechanism of Action

General Experimental Workflow

The following diagram illustrates a general workflow for handling **(R)-Clevidipine-13C,d3** in a research setting, from preparation to disposal.



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General Laboratory Workflow

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of Clevidipine. The properties of **(R)-Clevidipine-13C,d3** are expected to be very similar.

Property	Value
Molecular Formula	C ₂₁ H ₂₃ Cl ₂ NO ₆ (Clevidipine)
Molecular Weight	456.32 g/mol (Clevidipine)[2]
Appearance	Solid[10]
Melting Point	Not determined[10]
Boiling Point	Not determined[10]
Solubility	Not determined
Stability	Stable under normal temperatures and pressures.[2]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[2]
- Conditions to Avoid: Incompatible materials, strong oxidants.[2]
- Incompatible Materials: Strong oxidizing agents, strong bases.[2]
- Hazardous Decomposition Products: Under fire conditions, may produce nitrogen oxides, carbon monoxide, carbon dioxide, and other irritating and toxic fumes.[2][11]

Toxicological Information

The toxicological properties of **(R)-Clevidipine-13C,d3** have not been specifically investigated. The information for Clevidipine indicates that it is harmful if swallowed.[4][5]

Toxicity Data (Clevidipine)	Value
LD50 Oral (Mouse)	300 mg/kg[2]
LD50 Oral (Rat)	980 mg/kg[2]
LD50 Oral (Rabbit)	3200 mg/kg[2]
Carcinogenicity	Not listed by IARC, NTP, or OSHA.[4]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[4][5]

Disposal Considerations

Dispose of **(R)-Clevidipine-13C,d3** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[2] Do not allow the material to enter drains or watercourses.[3]

This technical guide is intended to provide a foundation for the safe and effective use of **(R)-Clevidipine-13C,d3** in a research setting. It is the responsibility of the user to conduct a thorough risk assessment and to implement appropriate safety procedures for their specific experimental conditions. Always consult the most up-to-date safety information and adhere to all institutional and regulatory guidelines.

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